

# An In-depth Technical Guide to N-(3-pyridyl)isonicotinamide

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## Compound of Interest

Compound Name: *N-(pyridin-3-yl)pyridine-4-carboxamide*

CAS No.: 39642-69-8

Cat. No.: B2853218

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## Chemical Identity and Isomeric Considerations

N-(3-pyridyl)isonicotinamide, also referred to as **N-(pyridin-3-yl)pyridine-4-carboxamide**, is a dipyridylamide compound. It is crucial to distinguish it from its structural isomer, N-(3-pyridyl)nicotinamide (CAS No: 13160-06-0)[1]. The key difference lies in the position of the carbonyl group on the pyridine ring: in the case of isonicotinamide, it is at the 4-position, whereas for nicotinamide, it is at the 3-position. This structural variance significantly influences the molecule's geometry and its subsequent applications in supramolecular chemistry. While a specific CAS number for N-(3-pyridyl)isonicotinamide is not readily found in the primary search results, it is identified in the literature as '3-pina'[2]. For clarity, this guide will refer to the compound by its systematic name.

Table 1: Key Chemical Identifiers

Property	Value	Source
Systematic Name	N-(pyridin-3-yl)pyridine-4-carboxamide	-
Common Name	N-(3-pyridyl)isonicotinamide, 3-pina	[2]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> N <sub>3</sub> O	[2]
Parent Compound	Isonicotinamide (Pyridine-4-carboxamide)	[3][4]
Parent CAS	1453-82-3 (Isonicotinamide)	[4][5]

## Synthesis of N-(3-pyridyl)isonicotinamide

The synthesis of N-(3-pyridyl)isonicotinamide typically involves the amidation of a derivative of isonicotinic acid with 3-aminopyridine. A generalizable synthetic approach can be adapted from standard organic chemistry protocols for amide bond formation.

### Experimental Protocol: Synthesis via Acyl Chloride

This protocol is a representative method based on the synthesis of related amide compounds.

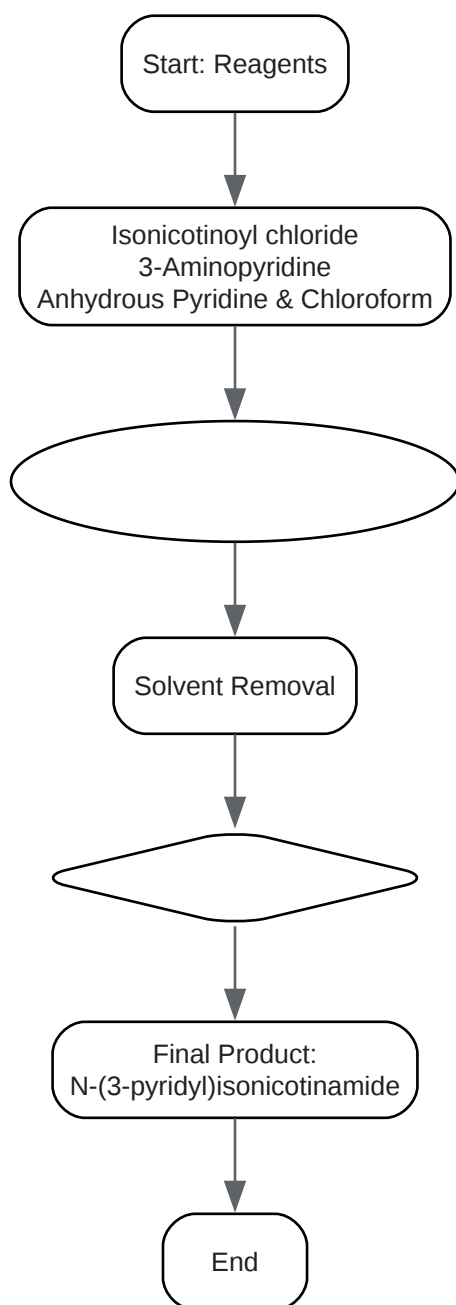
Materials:

- Isonicotinoyl chloride hydrochloride
- 3-Aminopyridine
- Anhydrous pyridine
- Anhydrous chloroform
- Magnetic stirrer
- Standard laboratory glassware

Procedure:

- Dissolve 0.01 moles of 3-aminopyridine in 15 mL of anhydrous chloroform in a round-bottom flask.
- In a separate flask, prepare a solution of isonicotinoyl chloride in 15 mL of anhydrous chloroform.
- Cool the 3-aminopyridine solution to 10-15°C using an ice bath.
- Slowly add the isonicotinoyl chloride solution dropwise to the cooled 3-aminopyridine solution with continuous stirring.
- To the resulting mixture, add 0.01 moles of anhydrous pyridine dropwise. Anhydrous pyridine acts as a base to neutralize the HCl generated during the reaction.
- Allow the reaction mixture to warm to room temperature and stir for 24-48 hours on a magnetic stirrer to ensure complete reaction.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, the solvent can be removed under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol or an isopropanol-water mixture, to obtain pure N-(3-pyridyl)isonicotinamide.

Diagram 1: Synthetic Workflow



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Caption: Workflow for the synthesis of N-(3-pyridyl)isonicotinamide.

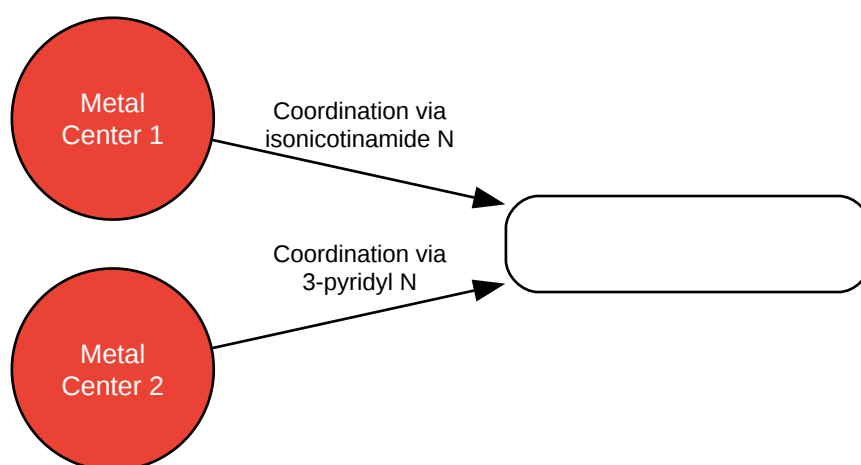
## Applications in Coordination Chemistry

N-(3-pyridyl)isonicotinamide is of significant interest in the field of coordination chemistry, where it functions as a versatile ligand. Its two pyridine rings can donate their nitrogen lone

pairs to metal centers, enabling the formation of coordination polymers and metal-organic frameworks (MOFs).

The "kinked" geometry of the molecule, arising from the meta- and para-substitution pattern, allows it to bridge metal centers in a non-linear fashion. This property is crucial for constructing complex, multi-dimensional structures. For instance, it has been used in the synthesis of layered coordination polymers with nickel(II) ions, where it acts as a bridging ligand to form intricate network topologies[2]. These materials are investigated for their potential in gas adsorption and storage due to their porous nature[1].

Diagram 2: Ligand Coordination



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Caption: Bridging action of N-(3-pyridyl)isonicotinamide between two metal centers.

## Potential Biological Significance

While the direct biological activity of N-(3-pyridyl)isonicotinamide is not extensively detailed in the provided search results, its constituent parts, isonicotinamide and nicotinamide, are of significant biological interest. Nicotinamide, a form of vitamin B3, is a precursor to the coenzymes NAD and NADP, which are essential for numerous metabolic redox reactions[6][7]. Isonicotinamide and its derivatives are recognized as precursors to important antitubercular agents[3].

Given this, N-(3-pyridyl)isonicotinamide could be a subject of interest in drug discovery, potentially as a scaffold for developing novel therapeutic agents. For example, derivatives of isonicotinamides have been investigated as highly potent and selective inhibitors of Glycogen Synthase Kinase-3 (GSK-3), a target implicated in diseases such as Alzheimer's and type II diabetes[8].

## Safety and Handling

The safety profile of N-(3-pyridyl)isonicotinamide is not specifically detailed. However, data for the parent compound, isonicotinamide, indicates that it can cause skin, eye, and respiratory irritation[3][7]. Standard laboratory safety precautions should be followed when handling N-(3-pyridyl)isonicotinamide.

Table 2: General Safety Recommendations

Precaution	Details
Personal Protective Equipment	Wear safety goggles, gloves, and a lab coat. Use a dust mask if handling a powder.
Handling	Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area[7].
Storage	Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
First Aid (Eyes)	Immediately flush with copious amounts of water for at least 15 minutes.
First Aid (Skin)	Wash with soap and plenty of water.

## References

- Wikipedia. 3-Pyridylnicotinamide. [\[Link\]](#)
- Travis, C. R., et al. (2018). Poly[[ $(\mu$ -3-adamantane-1,3-diacetato)] $(\mu$ -N-(pyridin-3-yl)isonicotinamide]nickel(II)] monohydrate], a layered coordination polymer with triangular (3,6) topology. PMC. [\[Link\]](#)

- Der Pharma Chemica. Synthesis and characterization of some new twin drugs having substituted pyridines. [[Link](#)]
- bioWORLD. Material Safety Data Sheet. [[Link](#)]
- OECD Existing Chemicals Database. 3-Pyridinecarboxamide (nicotinamide) CAS N°: 98-92-0. [[Link](#)]
- Grokipedia. Isonicotinamide. [[Link](#)]
- The Good Scents Company. isoniacinamide, 1453-82-3. [[Link](#)]
- ResearchGate. Structure–Activity Relationship (SAR) Studies on Substituted N-(Pyridin-3-yl)-2-amino-isonicotinamides as Highly Potent and Selective Glycogen Synthase Kinase-3 (GSK-3) Inhibitors. [[Link](#)]

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## Sources

- 1. 3-Pyridylnicotinamide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. Poly[[ $(\mu_3$ -adamantane-1,3-diacetato)[ $\mu$ -N-(pyridin-3-yl)isonicotinamide]nickel(II)] monohydrate], a layered coordination polymer with triangular (3,6) topology - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. grokipedia.com [[grokipedia.com](https://grokipedia.com)]
- 4. CAS 1453-82-3: Isonicotinamide | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 5. CAS 1453-82-3 | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 6. [hvpchemicals.oecd.org](https://hvpchemicals.oecd.org) [[hvpchemicals.oecd.org](https://hvpchemicals.oecd.org)]
- 7. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]

- To cite this document: BenchChem. [An In-depth Technical Guide to N-(3-pyridyl)isonicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2853218/docs#an-in-depth-technical-guide-to-n-3-pyridyl-isonicotinamide>]

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